

# tert-Butyl Carbazate (CAS 870-46-2): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *tert-Butyl carbazate*

Cat. No.: *B045769*

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## Abstract

**tert-Butyl carbazate**, also known as Boc-hydrazide, is a versatile reagent in organic synthesis, primarily utilized for the protection of carbonyl compounds and as a key building block in the synthesis of complex molecules. Its unique structure, combining a hydrazine moiety with a tert-butoxycarbonyl (Boc) protecting group, allows for a wide range of chemical transformations. This technical guide provides an in-depth overview of the core properties, spectroscopic data, applications, and detailed experimental protocols related to **tert-Butyl carbazate** (CAS 870-46-2).

## Physicochemical and Safety Properties

**tert-Butyl carbazate** is a white to off-white crystalline solid at room temperature, though it has a low melting point.<sup>[1]</sup> It is soluble in organic solvents such as ethanol and methanol.<sup>[2][3]</sup>

## Table 1: Physicochemical Properties of tert-Butyl Carbazate

Property	Value	Source(s)
CAS Number	870-46-2	[2]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[4][5]
Molecular Weight	132.16 g/mol	[4][5]
Appearance	White to off-white crystalline solid/lumps	[1][6]
Melting Point	39-42 °C	[3][7]
Boiling Point	63-65 °C at 0.1 mmHg	[3][6][7]
Density	1.02 g/mL at 25 °C	[8]
Flash Point	92 °C (197.6 °F)	[9]
Solubility	Soluble in ethanol and methanol	[2][3][7]

## Table 2: Safety and Hazard Information

Hazard Category	GHS Classification	Precautionary Statements	Source(s)
Flammability	Flammable Solid, Category 2	H228: Flammable solid. P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[10][11]
Acute Toxicity	Acute Oral Toxicity, Category 3; Acute Dermal Toxicity, Category 3	H301: Toxic if swallowed. H311: Toxic in contact with skin.	[12]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.	[12]
Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation.	[12]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation.	[12]

Note: This is not an exhaustive list of all safety information. Always consult the full Safety Data Sheet (SDS) before handling this chemical.

## Spectroscopic Data

### NMR Spectroscopy

The structure of **tert-Butyl carbazate** can be confirmed by  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy.

### Table 3: NMR Spectroscopic Data for tert-Butyl Carbazate in $\text{CDCl}_3$

Nucleus	Chemical Shift ( $\delta$ ) in ppm	Multiplicity	Assignment	Source(s)
$^1\text{H}$ NMR	1.46	singlet	9H, $-\text{C}(\text{CH}_3)_3$	[10]
3.83	singlet	2H, $-\text{NH}_2$	[10]	
6.73	singlet	1H, $-\text{NH}-$	[10]	
$^{13}\text{C}$ NMR	28.2	$-\text{C}(\text{CH}_3)_3$	[10]	
80.1	$-\text{C}(\text{CH}_3)_3$	[10]		
158.2	$\text{C}=\text{O}$	[10]		

## Infrared (IR) Spectroscopy

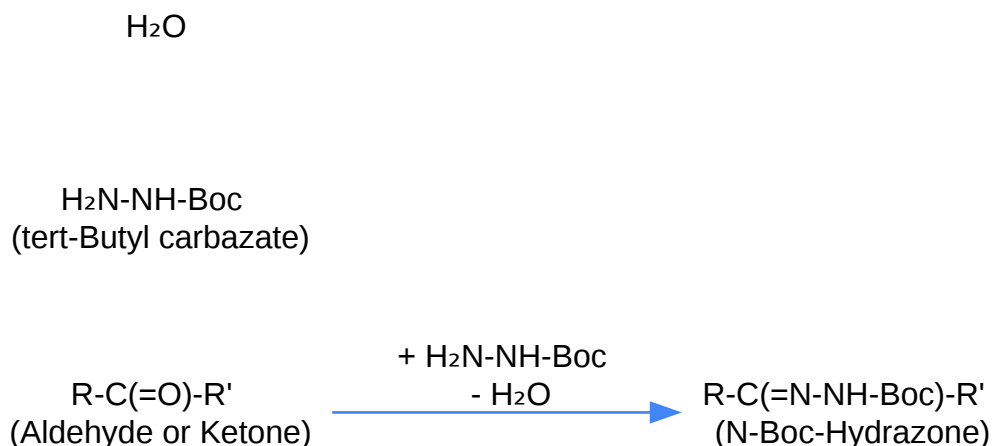
The IR spectrum of **tert-Butyl carbazate** shows characteristic absorption bands corresponding to its functional groups. While a full spectrum is not provided here, typical absorptions would include N-H stretching, C-H stretching, and a strong C=O (carbonyl) stretching band.

## Chemical Applications and Reactions

**tert-Butyl carbazate** is a valuable reagent with several key applications in organic synthesis.

## Protection of Carbonyl Compounds

The primary application of **tert-Butyl carbazate** is in the protection of aldehydes and ketones through the formation of N-Boc-hydrazones.[1] This reaction is a condensation reaction involving the nucleophilic addition of the terminal nitrogen of the carbazate to the carbonyl carbon, followed by the elimination of water.[4] The resulting hydrazones are stable intermediates that can be carried through multi-step syntheses.[1]



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Caption: General reaction scheme for the formation of N-Boc-hydrazones.

## Precursor to Other Reagents

**tert-Butyl carbazate** serves as a starting material for the synthesis of other important reagents. For instance, it is used to prepare BOC-azide, which is a reagent for introducing the Boc protecting group onto amines.[7][9] It is also used in the synthesis of di-tert-butyl azodicarboxylate.

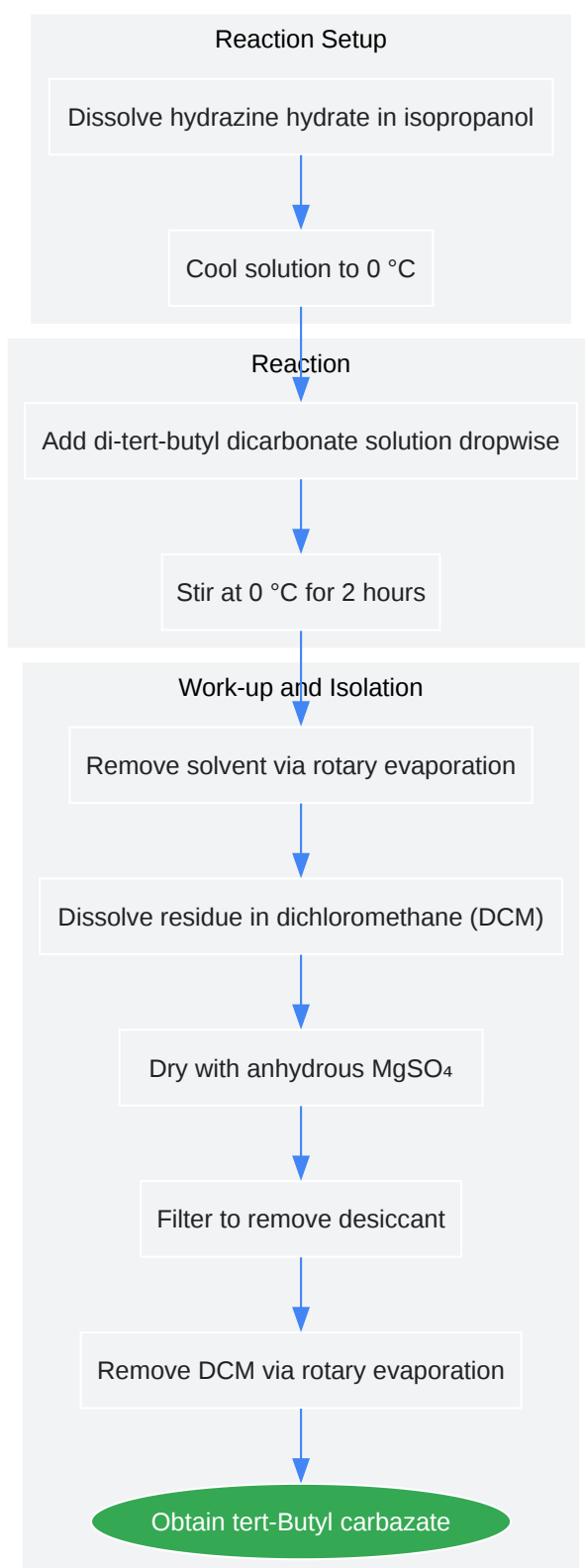
## Role in Synthesis of Bioactive Molecules

The N-Boc-hydrazones formed from **tert-Butyl carbazate** are important intermediates in the synthesis of various pharmaceuticals, including HIV-1 protease inhibitors.[3][9] The hydrazone moiety is a key structural element in many biologically active compounds.[4]

## Experimental Protocols

### Synthesis of tert-Butyl Carbazate

A common laboratory synthesis of **tert-Butyl carbazate** involves the reaction of di-tert-butyl dicarbonate with hydrazine hydrate in isopropanol.[6]



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Caption: Experimental workflow for the synthesis of **tert-Butyl carbazate**.

#### Materials:

- Hydrazine hydrate
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Isopropanol (IPA)
- Dichloromethane (DCM)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

#### Procedure:

- Dissolve hydrazine hydrate (2.26 equivalents) in isopropanol (IPA).[\[10\]](#)
- Cool the solution to 0 °C in an ice bath.[\[10\]](#)
- In a separate flask, dissolve di-tert-butyl dicarbonate (1 equivalent) in IPA.[\[10\]](#)
- Add the di-tert-butyl dicarbonate solution dropwise to the cooled hydrazine hydrate solution.  
[\[10\]](#)
- Stir the reaction mixture at 0 °C for 2 hours.[\[10\]](#)
- After the reaction is complete, remove the solvent by rotary evaporation.[\[10\]](#)
- Dissolve the resulting residue in dichloromethane (DCM).[\[10\]](#)
- Dry the DCM solution with anhydrous magnesium sulfate (MgSO<sub>4</sub>).[\[10\]](#)
- Filter the solution to remove the desiccant.[\[10\]](#)
- Remove the DCM by rotary evaporation to yield **tert-Butyl carbazate** as a white semi-solid.  
[\[10\]](#)

## General Protocol for the Formation of N-Boc-Hydrazones

This protocol describes a general method for the reaction of **tert-Butyl carbazate** with an aldehyde or ketone.<sup>[4]</sup>

Materials:

- Aldehyde or ketone
- **tert-Butyl carbazate**
- Anhydrous ethanol or methanol
- Glacial acetic acid (optional, for less reactive carbonyls)

Procedure:

- In a round-bottom flask, dissolve the aldehyde or ketone (1.0 equivalent) in anhydrous ethanol or methanol.<sup>[4]</sup>
- Add **tert-Butyl carbazate** (1.0-1.2 equivalents) to the solution.<sup>[4]</sup>
- For less reactive carbonyl compounds, a catalytic amount of glacial acetic acid (1-2 drops) can be added.<sup>[4]</sup>
- Stir the reaction mixture at room temperature or heat to reflux.<sup>[4]</sup>
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC). Reaction times typically range from 1 to 24 hours.<sup>[4]</sup>
- Upon completion, cool the reaction mixture to room temperature and then in an ice bath to induce crystallization of the hydrazone product.<sup>[4]</sup>
- If the product does not precipitate, remove the solvent under reduced pressure. The resulting residue can then be purified by recrystallization or column chromatography.<sup>[4]</sup>

## Conclusion

**tert-Butyl carbazate** is a cornerstone reagent in modern organic synthesis, offering a reliable method for the protection of carbonyl groups and serving as a versatile intermediate for the

synthesis of a wide range of compounds, particularly in the pharmaceutical industry. Its well-defined properties and predictable reactivity make it an invaluable tool for researchers and drug development professionals. This guide has provided a summary of its key characteristics and detailed protocols to facilitate its effective use in the laboratory.

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